

# shelf life and storage conditions for Apiezon N

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Apiezon N

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## An In-depth Technical Guide to the Shelf Life and Storage of **Apiezon N**

For researchers and scientists relying on high-performance vacuum greases, ensuring the integrity of materials like **Apiezon N** is paramount. This guide provides a detailed overview of the official shelf life, optimal storage conditions, and practical methods for assessing the quality of **Apiezon N**, ensuring its performance in critical high-vacuum and cryogenic applications.

## Understanding Apiezon N and its Properties

**Apiezon N** is a silicone- and halogen-free hydrocarbon grease specifically formulated for a variety of scientific and industrial uses.<sup>[1][2]</sup> It is renowned for its use in cryogenic applications, capable of withstanding frequent thermal cycling between temperatures as low as -273°C and up to +30°C.<sup>[1][2][3][4]</sup> Its unique, tenacious, and rubbery consistency provides excellent cushioning for fragile glass joints.<sup>[3][5]</sup>

A key characteristic of **Apiezon N** is its powerful "gettering" action.<sup>[3][4][5][6]</sup> The complex hydrocarbon structure gives the grease a high molecular weight, allowing it to absorb other hydrocarbon molecules and chemical impurities from metal and glass surfaces.<sup>[4][5][6]</sup> While beneficial for achieving a clean vacuum environment, this property is also the primary factor influencing its shelf life, particularly after the packaging has been opened.<sup>[1]</sup>

## Shelf Life of Apiezon N

The shelf life of **Apiezon N** is distinctly defined for unopened and opened containers.

**Unopened Containers:** The manufacturer specifies a shelf life of ten years from the date of manufacture for **Apiezon N** when stored in its original, unopened packaging under ambient conditions.<sup>[3][4][5][7][8][9]</sup> The batch number, typically a six-digit code on the packaging, can be used to determine the date of manufacture.<sup>[7]</sup>

**Opened Containers:** Once the container is opened, there is no official guaranteed shelf life.<sup>[1]</sup> This is due to the grease's strong "gettering" properties.<sup>[1]</sup> When exposed to the atmosphere, it will readily absorb airborne vapors, particularly water and other volatile hydrocarbons.<sup>[1]</sup> This contamination can degrade the grease's excellent vapor pressure characteristics.<sup>[1]</sup>

However, if proper care is taken to recap the tube immediately after use and avoid exposure to volatile substances, a long service life can still be expected.<sup>[1]</sup> While not guaranteed, the product may remain usable for up to ten years if stored correctly after opening.<sup>[8]</sup>

## Recommended Storage and Handling

Adherence to proper storage protocols is critical for maximizing the useful life of **Apiezon N**.

| Parameter            | Recommendation  | Rationale  |
|----------------------|---|--|
| Temperature          | Ambient (10°C to 30°C)  | To maintain optimal consistency and prevent degradation. <sup>[4][5][7]</sup>  |
| Packaging (Unopened) | Store in the original, unopened packaging.  | The original tubes are designed to be vapor-proof, protecting the grease from atmospheric contaminants. <sup>[1][4][5]</sup> |
| Packaging (Opened)   | Keep the container tightly closed when not in use.  | To minimize exposure to air and the absorption of water vapor and other volatile contaminants. <sup>[1][10]</sup>            |
| Environment          | Store in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents and volatile chemicals. | To prevent contamination and chemical reactions that could alter the grease's properties. <sup>[1][10]</sup>                 |

## Quality Assessment Protocol for Stored Grease

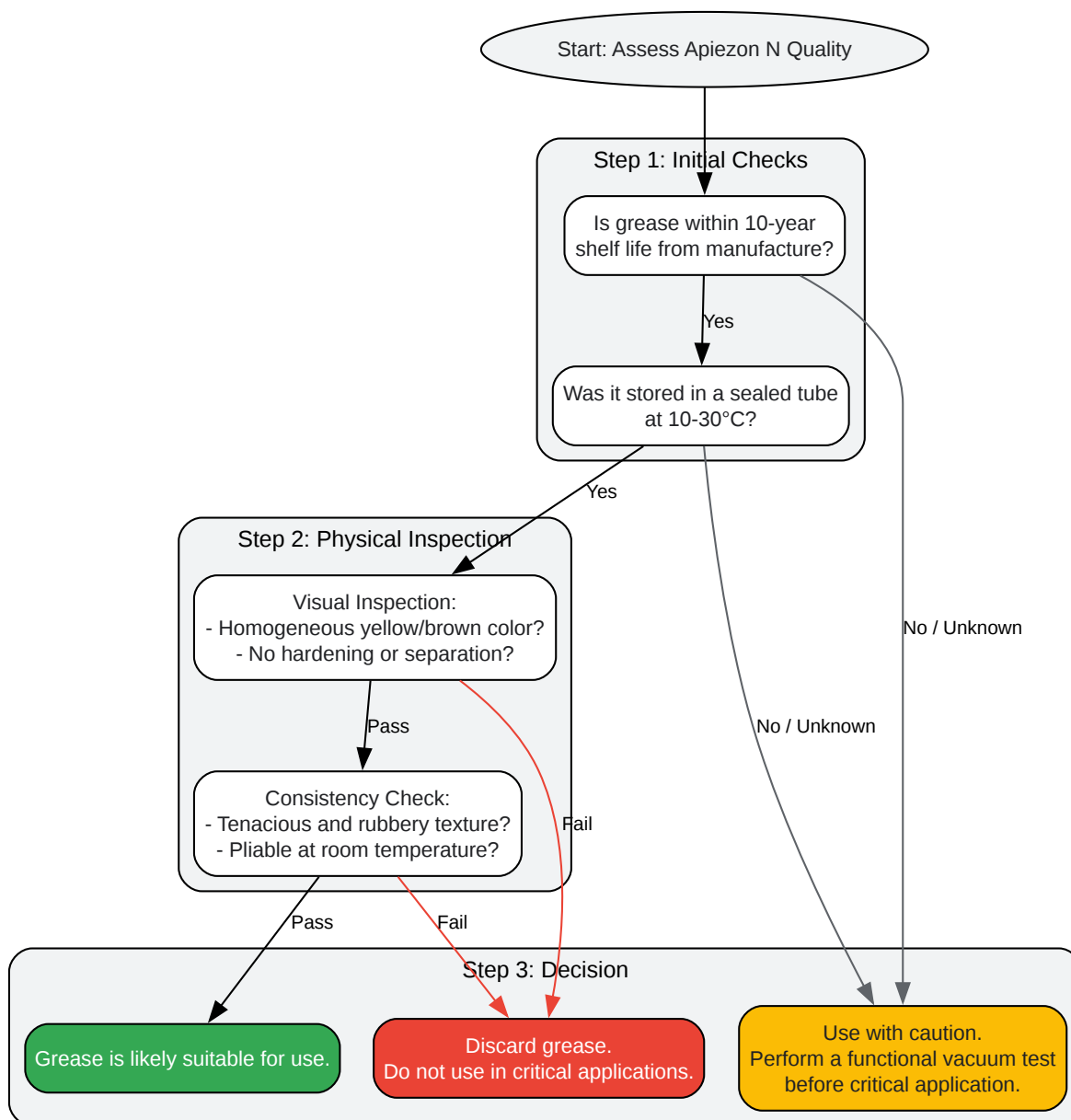
For opened containers or those approaching the end of their shelf life, a quality assessment is recommended before use in a critical application. The following protocol outlines a systematic approach to verifying the condition of the grease.

### Methodology:

- Documentation Review:
  - Check the manufacturing date using the batch code, if available, to confirm the age of the grease.[\[7\]](#)
  - Review the storage history if known. Note any periods of exposure to temperature extremes or contaminants.
- Visual Inspection:
  - Dispense a small amount of grease onto a clean, non-porous surface (e.g., a glass slide).
  - Observe the color and consistency. Fresh **Apiezon N** should be a semi-solid, yellow/brown grease.[\[10\]](#)
  - Look for signs of degradation, such as:
    - Significant hardening or crusting.
    - Noticeable separation of liquid from the solid phase.
    - A distinct change in color.
    - The presence of foreign particulates.
- Physical Consistency Test:
  - Using a clean spatula, manipulate the grease sample.

- Assess its texture. It should feel tenacious and rubbery, consistent with its intended properties for cushioning and sealing.[3][5]
- The grease should be pliable at room temperature.[2][3] If it is overly stiff or brittle, its performance may be compromised.
- Performance Verification (Recommended):
  - For non-critical applications, apply a small amount of the grease to a standard ground-glass joint.
  - Assemble the joint and apply a vacuum.
  - Monitor the vacuum level to ensure the grease provides an effective seal. A stable, low pressure indicates the grease is likely performing as expected.

The following workflow diagram illustrates this quality assessment process.



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Caption: Workflow for assessing the quality of stored **Apiezon N** grease.

## Cleaning and Removal

Proper cleaning is essential after application. **Apiezon N** is a hydrocarbon grease and is not soluble in alcohols or ketones.[4][5] It can be easily removed by wiping with a soft, lint-free cloth.[4][6] Any remaining residue can be washed away with an aromatic hydrocarbon solvent such as toluene or xylene, or a more environmentally friendly option like limonene.[4][5][9]

By understanding and adhering to these guidelines, researchers can ensure the reliability and longevity of **Apiezon N**, preserving its unique properties for demanding scientific applications.

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## References

- 1. apiezon.com [apiezon.com]
- 2. agarscientific.com [agarscientific.com]
- 3. Kurt J. Lesker Company | Apiezon N Cryogenic Heat-Transfer Greases | Enabling Technology for a Better World [lesker.com]
- 4. 2spi.com [2spi.com]
- 5. static.mimaterials.com [static.mimaterials.com]
- 6. apiezon.com [apiezon.com]
- 7. apiezon.com [apiezon.com]
- 8. Kurt J. Lesker Company | Fluids ShelfLife Technical Notes | Enabling Technology for a Better World [lesker.com]
- 9. avactec.es [avactec.es]
- 10. apiezon.com [apiezon.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)